

Spectroscopic Data for 1-(4-Bromophenyl)-2-cyclopropylethanone: A Technical Guide

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Compound of Interest

Compound Name:	1-(4-Bromophenyl)-2-cyclopropylethanone
CAS No.:	54839-14-4
Cat. No.:	B1524033

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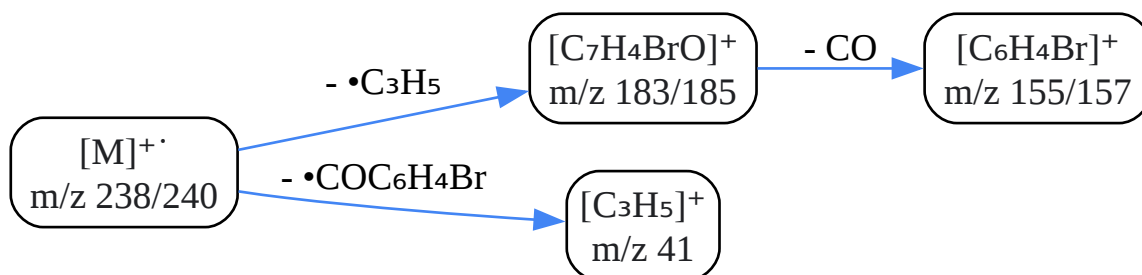
This technical guide provides a comprehensive overview of the predicted spectroscopic data for the compound **1-(4-Bromophenyl)-2-cyclopropylethanone**. Designed for researchers, scientists, and professionals in drug development, this document delves into the theoretical Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the structural characterization of this molecule. The information presented is synthesized from established spectroscopic principles and data from analogous compounds, providing a robust framework for the identification and analysis of this substance.

Introduction

1-(4-Bromophenyl)-2-cyclopropylethanone is a ketone derivative featuring a 4-bromophenyl group and a cyclopropyl moiety. The structural elucidation of such molecules is fundamental in various fields of chemical research, including medicinal chemistry and materials science. Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle. This guide will walk through the predicted spectroscopic fingerprint of **1-(4-Bromophenyl)-2-cyclopropylethanone**, explaining the rationale behind the expected spectral features.

Molecular Structure and Numbering

To facilitate the discussion of the spectroscopic data, a clear and consistent numbering of the atoms in **1-(4-Bromophenyl)-2-cyclopropylethanone** is essential. The following diagram illustrates the molecular structure and the atom numbering scheme that will be used throughout this guide.



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Figure 2: Proposed mass spectral fragmentation of **1-(4-Bromophenyl)-2-cyclopropylethanone**.

Conclusion

The predicted spectroscopic data presented in this guide provide a detailed and scientifically grounded framework for the characterization of **1-(4-Bromophenyl)-2-cyclopropylethanone**. The combination of 1H NMR, ^{13}C NMR, IR, and MS data offers a comprehensive structural analysis, highlighting the key features of the 4-bromophenyl group, the ketone functionality, and the cyclopropyl ring. This information is intended to serve as a valuable resource for researchers in the synthesis, identification, and application of this and related compounds. The experimental protocols described represent standard methodologies for obtaining high-quality spectroscopic data, ensuring the reproducibility and reliability of the analytical results.

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